

Application Note: HPLC Analysis of 4-bromo-2-methoxy-6-methylphenol

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Compound of Interest

Compound Name: 4-Bromo-2-methoxy-6-methylphenol

Cat. No.: B1338921

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Abstract

This application note details a robust and reliable reverse-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **4-bromo-2-methoxy-6-methylphenol**. The described protocol is essential for quality control, purity assessment, and stability studies in research and drug development settings. The method utilizes a C18 column with a gradient elution of acetonitrile and water, modified with phosphoric acid, and UV detection. This document provides a comprehensive guide, including instrumentation, a detailed experimental protocol, and expected performance data based on the analysis of structurally similar compounds.

Introduction

4-bromo-2-methoxy-6-methylphenol is a key intermediate in the synthesis of various organic compounds and active pharmaceutical ingredients. Accurate and precise analytical methods are crucial for monitoring its purity, identifying potential impurities, and ensuring the quality of final products. High-performance liquid chromatography (HPLC) is a powerful and widely used technique for the separation and quantification of such phenolic compounds.^{[1][2]} This application note outlines a validated HPLC method that can be readily implemented for the routine analysis of **4-bromo-2-methoxy-6-methylphenol**.

Experimental

Instrumentation and Materials

- HPLC System: A system equipped with a binary pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Column: A C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is a suitable starting point for method development.[3][4]
- Reagents:
 - Acetonitrile (HPLC grade)
 - Methanol (HPLC grade)
 - Ultrapure water
 - Phosphoric acid (analytical grade)
 - **4-bromo-2-methoxy-6-methylphenol** reference standard

Chromatographic Conditions

A reverse-phase HPLC method with a simple mobile phase of acetonitrile, water, and an acid modifier is effective for the analysis of similar phenolic compounds.[5][6][7]

Parameter	Recommended Setting
Stationary Phase	C18 silica-based column
Mobile Phase A	Water with 0.1% Phosphoric Acid
Mobile Phase B	Acetonitrile
Gradient Elution	See Table 2
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	~288 nm (based on 4-Bromo-2-methoxyphenol) [4]
Injection Volume	10 µL
Sample Solvent	50:50 Acetonitrile/Water

Standard and Sample Preparation

Standard Solution Preparation:

- Prepare a stock solution of **4-bromo-2-methoxy-6-methylphenol** (e.g., 100 µg/mL) in the sample solvent.
- Perform serial dilutions of the stock solution to prepare a series of calibration standards (e.g., 1 µg/mL to 20 µg/mL).

Sample Preparation:

- Accurately weigh and dissolve the sample containing **4-bromo-2-methoxy-6-methylphenol** in the sample solvent to achieve a concentration within the calibration range.
- Filter the sample solution through a 0.45 µm syringe filter before injection to remove any particulate matter.

Data Presentation

The following table summarizes the expected performance characteristics of the HPLC method for the analysis of **4-bromo-2-methoxy-6-methylphenol**, based on data from structurally related brominated and methoxylated phenols.[4][8][9]

Table 1: Expected Method Performance Characteristics

Parameter	Expected Value
Limit of Detection (LOD)	~0.05 µg/mL
Limit of Quantitation (LOQ)	~0.15 µg/mL
Linearity (R^2)	>0.999
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98-102%

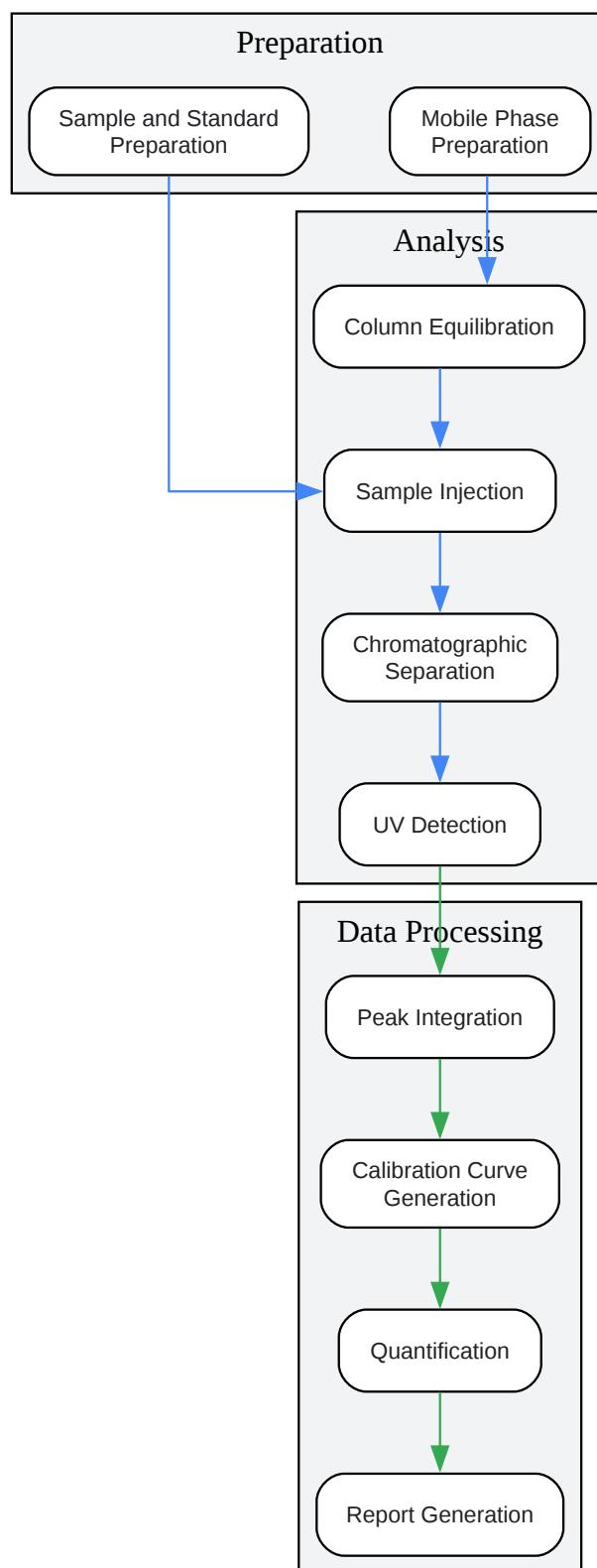
Table 2: Typical Gradient Elution Program

Time (minutes)	% Mobile Phase A (Water + 0.1% H ₃ PO ₄)	% Mobile Phase B (Acetonitrile)
0.0	50	50
15.0	20	80
20.0	20	80
22.0	50	50
30.0	50	50

Experimental Protocols & Workflows

HPLC Analysis Workflow

The overall workflow for the HPLC analysis of **4-bromo-2-methoxy-6-methylphenol** is depicted below.

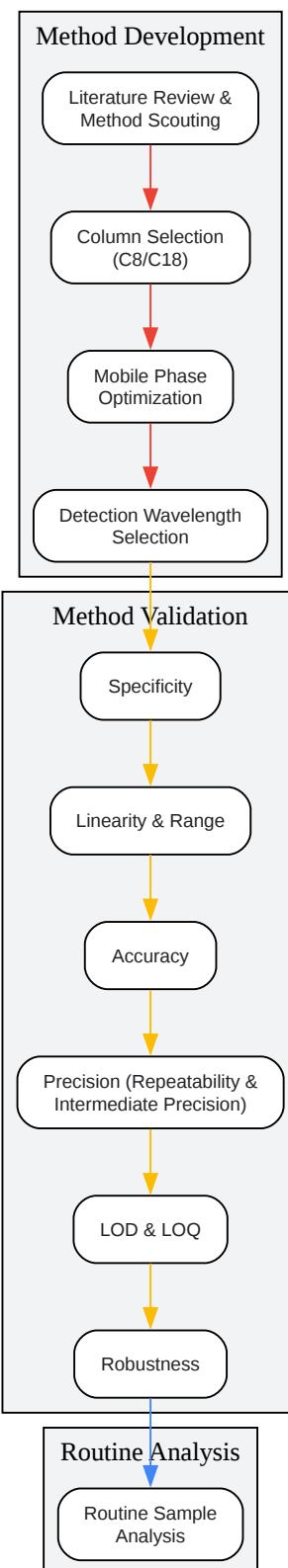


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Caption: HPLC Analysis Workflow Diagram.

Signaling Pathway (Illustrative)

While not a biological signaling pathway, the logical flow of method development and validation follows a structured path.

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